"CAS number 24197-34-0 properties"

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Compound of Interest	
Compound Name:	*Bis(4-hydroxy-3-methylphenyl) Sulfide*
CAS No.:	*24197-34-0*
Cat. No.:	*B160526*

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An In-depth Technical Guide to 2-(4-Iodophenyl)-3-(4-nitrophenyl)-5-phenyl-2H-tetrazolium chloride (INT) for Cellular Metabolic Activity Assessment

Introduction

2-(4-Iodophenyl)-3-(4-nitrophenyl)-5-phenyl-2H-tetrazolium chloride, commonly referred to as INT, is a widely utilized tetrazolium salt in biological and biomedical research. While there appears to be some discrepancy in public databases linking CAS number 24197-34-0 to other compounds such as **Bis(4-hydroxy-3-methylphenyl) sulfide**[1][2][3], the vast body of scientific literature associates the applications detailed in this guide with INT[4][5][6]. This guide will focus on the properties, mechanism of action, and practical applications of INT as a vital tool for assessing cellular metabolic activity, particularly in the context of cell viability and cytotoxicity studies.

INT serves as a colorimetric probe that, upon reduction by metabolically active cells, forms a vividly colored formazan dye[4][5]. This transformation provides a quantitative measure of cellular redox potential, which is often correlated with cell viability and respiratory activity. For drug development professionals and researchers, understanding the nuances of INT-based assays is paramount for generating reliable and reproducible data.

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Physicochemical Properties of INT

A thorough understanding of the physicochemical properties of INT is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	146-68-9	PubChem[7]
Molecular Formula	$C_{19}H_{13}ClIN_5O_2$	PubChem[7]
Molecular Weight	505.7 g/mol	PubChem[7]
Appearance	White to yellow to orange powder/crystal	TCI Chemicals
Solubility	Soluble in Methanol	ChemicalBook[8]
Storage	Refrigerated (0-10°C), protect from light and heat	TCI Chemicals, Fisher Scientific[9]

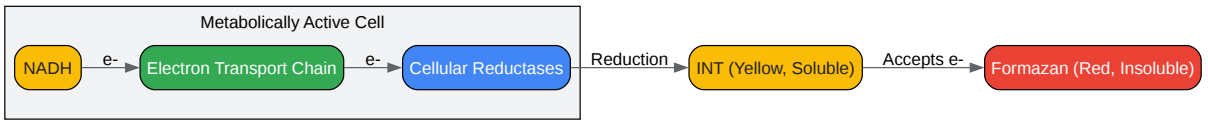
Mechanism of Action: The Reduction of INT to Formazan

The utility of INT as an indicator of cellular viability hinges on its ability to act as an artificial electron acceptor[5]. In living cells, various metabolic processes, primarily within the electron transport chain (ETC) and involving NAD(P)H-dependent cellular oxidoreductase enzymes, generate reducing equivalents[10]. These enzymes can transfer electrons to INT, reducing the tetrazolium ring and converting the water-soluble, yellowish INT into a water-insoluble, red formazan dye[4][5].

The reduction of tetrazolium salts like INT is a complex process that is not solely dependent on mitochondrial activity. While succinate dehydrogenase in the mitochondria can contribute to this reduction, other intracellular and even plasma membrane-associated enzymatic systems are also involved[11][12]. The reduction can occur both intracellularly and extracellularly, depending on the specific tetrazolium salt and the cellular system being studied[13]. It is crucial for researchers to recognize that INT reduction reflects the overall metabolic activity and redox state of the cell, rather than being a direct measure of a single enzymatic activity.

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Diagram of the INT Reduction Pathway



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Caption: Cellular reduction of INT to formazan.

Applications in Research and Drug Development

The primary application of INT is in colorimetric assays designed to quantify cellular viability and cytotoxicity. These assays are foundational in drug discovery for screening compound libraries, determining IC50 values, and assessing the effects of various treatments on cell proliferation and health.

The INT Cell Viability Assay

The INT assay is a popular alternative to the more traditional MTT assay. The general principle involves incubating cells with a test compound, followed by the addition of INT. The amount of formazan produced is directly proportional to the number of metabolically active cells.

Advantages of INT-based Assays:

- Sensitivity: These assays can detect a relatively small number of viable cells.
- Simplicity and Speed: The protocol is straightforward and can be completed in a few hours[11].
- Quantitative Results: The colorimetric readout allows for easy quantification using a spectrophotometer.

Limitations and Considerations:

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- Toxicity: INT itself can be toxic to prokaryotic cells, which can affect the interpretation of results, especially in long-term studies[5][6][14].
- Interference: The assay readout can be influenced by compounds that have reducing properties or that interact with the cellular redox machinery[15][16].
- Metabolic State: The rate of INT reduction can be influenced by the metabolic state of the cells, which may not always directly correlate with cell number.

Experimental Protocol: A Step-by-Step Guide to the INT Cell Viability Assay

This protocol provides a generalized framework for performing a cell viability assay using INT. Optimization of incubation times and reagent concentrations may be necessary for specific cell types and experimental conditions.

- Cell Seeding:
  - Culture cells to the desired confluency.
  - Trypsinize and resuspend cells in fresh culture medium.
  - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment:
  - Prepare serial dilutions of the test compound.
  - Remove the old medium from the wells and add the medium containing the test compound.
- Include appropriate controls (e.g., vehicle control, positive control for cytotoxicity).
- Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- INT Incubation:

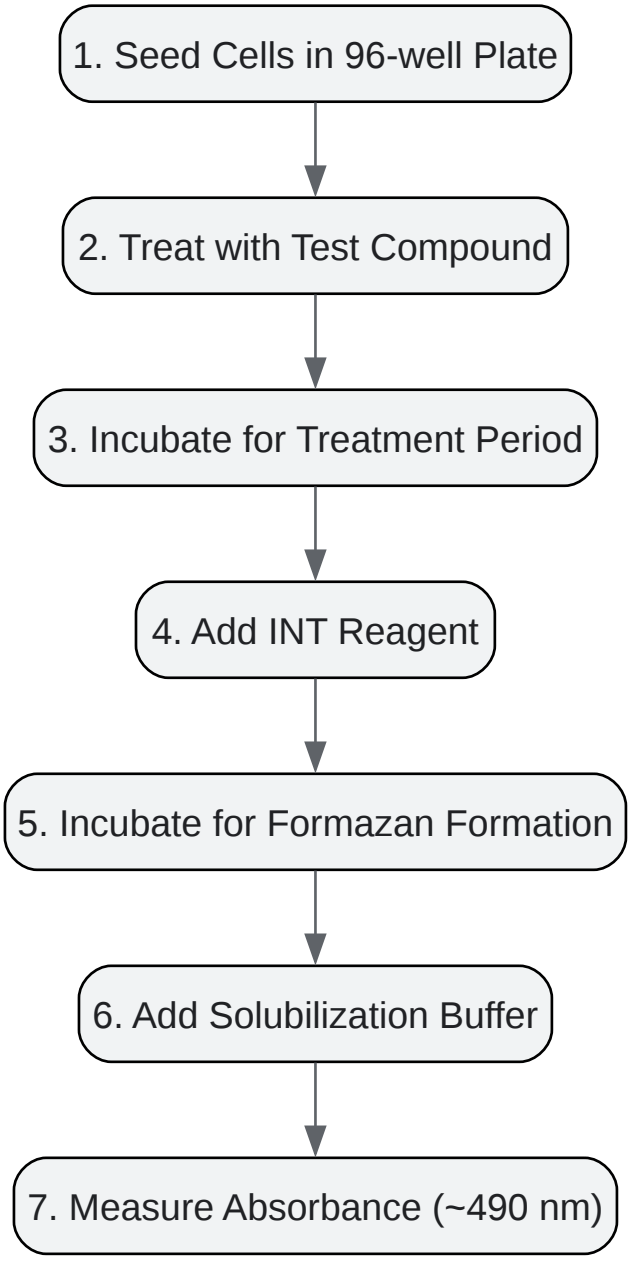
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- Prepare a stock solution of INT in sterile PBS or culture medium.
- Add the INT solution to each well and incubate for 2-4 hours at 37°C. The optimal incubation time should be determined empirically.

- Formazan Solubilization and Measurement:
  - After incubation, add a solubilization solution (e.g., dimethyl sulfoxide or a solution of sodium dodecyl sulfate in diluted hydrochloric acid) to each well to dissolve the formazan crystals[10].
  - Measure the absorbance of the solution using a microplate reader at a wavelength of approximately 490 nm[5][10]. The optimal wavelength can vary depending on the solubilization buffer used[17].

Workflow for the INT Cell Viability Assay

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Caption: A typical workflow for an INT-based cell viability assay.

Data Analysis and Interpretation

The absorbance values obtained from the microplate reader are used to calculate the percentage of cell viability relative to the untreated control.

Calculation of Cell Viability:

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Percentage of Viability = [(Absorbance of Treated Cells - Absorbance of Blank) / (Absorbance of Control Cells - Absorbance of Blank)] x 100

The results are often plotted as a dose-response curve, from which the IC50 value (the concentration of the compound that inhibits 50% of cell viability) can be determined.

Conclusion

2-(4-Iodophenyl)-3-(4-nitrophenyl)-5-phenyl-2H-tetrazolium chloride (INT) is a valuable tool for researchers and drug development professionals for the assessment of cellular metabolic activity. Its application in colorimetric cell viability assays provides a relatively simple, rapid, and quantitative method for evaluating the effects of chemical compounds on cells. However, a thorough understanding of its mechanism of action, as well as its limitations, is crucial for the accurate interpretation of experimental results. By following well-designed protocols and carefully considering potential sources of interference, researchers can leverage the power of INT to advance their scientific investigations.

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